

Molecular formula and weight of anhydrous sodium thiosulfate

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Compound of Interest

Compound Name: Sodium thiosulfate

Cat. No.: B1681904

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Anhydrous Sodium Thiosulfate: A Physicochemical Overview

This document provides the fundamental molecular properties of anhydrous **sodium thiosulfate**, a compound of significant interest in various scientific and pharmaceutical applications. The following data has been compiled to serve as a quick reference for researchers, scientists, and professionals in drug development.

Core Molecular Data

The essential physicochemical characteristics of anhydrous **sodium thiosulfate** are summarized in the table below. This information is critical for accurate stoichiometric calculations, solution preparation, and experimental design.

Parameter	Value
Molecular Formula	$\text{Na}_2\text{S}_2\text{O}_3$ [1] [2] [3] [4]
Molecular Weight	158.11 g/mol [1] [2] [4]
CAS Number	7772-98-7 [1] [2] [4] [5]

Anhydrous **sodium thiosulfate** is an inorganic salt that is commercially available as a white, crystalline powder.[\[1\]](#)[\[3\]](#) It is readily soluble in water.[\[1\]](#) The compound is also available in its

pentahydrate form ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$), which has a higher molecular weight of 248.18 g/mol due to the presence of water molecules.[1][5]

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References

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